

# An In-depth Technical Guide to SC-46944 FITC-dextran

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: SC-46944  
CAS No.: 120729-15-9  
Cat. No.: B1681510

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**SC-46944**, commercially known as FITC-dextran 4 kDa, is a fluorescently labeled polysaccharide widely utilized in biomedical research. It consists of dextran, a branched glucan, conjugated with fluorescein isothiocyanate (FITC), a fluorescent dye. This conjugate serves as a valuable tool, primarily as a fluorescent tracer, for investigating cellular and tissue permeability, transport phenomena, and microcirculation. Its utility spans a broad range of research areas, including drug delivery, vascular biology, and studies of epithelial and endothelial barrier function.

Dextran itself is a polymer of anhydroglucose, primarily composed of alpha-D-(1->6) linkages with some (1->3) branching. The conjugation of FITC to the hydroxyl groups of dextran imparts fluorescence, allowing for its detection and quantification in experimental systems. The 4 kDa molecular weight of **SC-46944** makes it particularly suitable for studying paracellular transport pathways.

## Core Properties and Specifications

The fundamental characteristics of **SC-46944** FITC-dextran are summarized below, providing a clear overview of its physical and chemical properties.

| Property                 | Value                                                          | Reference    |
|--------------------------|----------------------------------------------------------------|--------------|
| Product Code             | 46944                                                          | [1][2]       |
| Synonyms                 | FITC-Dextran, Fluorescein isothiocyanate–dextran               | [1][2]       |
| CAS Number               | 60842-46-8                                                     | [1][2]       |
| Average Molecular Weight | 4,000 Da                                                       | [1][2][3][4] |
| FITC:Glucose Ratio       | 1:250                                                          | [1][2][4]    |
| Extent of Labeling       | ~0.004 mol FITC per mol of glucose                             | [4]          |
| Appearance               | Powder                                                         |              |
| Solubility               | 50 mg/mL in H <sub>2</sub> O (may be slightly hazy and orange) | [4]          |
| Excitation Maximum       | ~490 nm                                                        |              |
| Emission Maximum         | ~520 nm                                                        |              |
| Storage Temperature      | 2-8°C                                                          | [4]          |

## Applications in Research

**SC-46944** FITC-dextran is a versatile tool with a primary application in permeability studies. Its use as a fluorescent tracer allows for the quantitative assessment of barrier integrity in various biological systems.

Key Applications Include:

- **Epithelial and Endothelial Permeability Assays:** Used to measure the permeability of cell monolayers, such as intestinal and blood-brain barrier models.[5][6][7]

- In Vivo Barrier Integrity: Administered in animal models to assess intestinal or vascular permeability.[8][9]
- Microcirculation and Perfusion Studies: Utilized to visualize and quantify blood flow and vascular leakage.[4]
- Cellular Uptake and Transport Studies: Can be used to investigate endocytic pathways and intracellular trafficking.
- Plant Biology: Employed to study cell wall porosity.[4]

A significant advantage of using FITC-dextran is that plasma proteins have been shown not to bind to it, ensuring that its movement accurately reflects the permeability of the barrier being studied.[4]

## Experimental Protocols

### In Vitro Endothelial/Epithelial Permeability Assay

This protocol outlines a general procedure for assessing the permeability of a cell monolayer cultured on a permeable support.

Materials:

- **SC-46944** FITC-dextran (e.g., Sigma-Aldrich Cat. No. 46944)
- Cell culture medium
- Phosphate-buffered saline (PBS)
- Permeable cell culture inserts (e.g., Transwell®)
- Multi-well plates
- Fluorescence plate reader

Procedure:

- **Cell Seeding:** Seed endothelial or epithelial cells onto the permeable inserts at a high density to ensure the formation of a confluent monolayer.
- **Cell Culture:** Culture the cells for a sufficient duration to allow for the formation of tight junctions and a stable barrier. This can be monitored by measuring transepithelial electrical resistance (TEER).
- **Treatment (Optional):** If investigating the effect of a compound on permeability, treat the cell monolayer with the compound of interest for the desired duration.
- **FITC-dextran Application:**
  - Prepare a working solution of FITC-dextran in cell culture medium (e.g., 1 mg/mL).
  - Carefully remove the medium from the apical (upper) chamber of the inserts and replace it with the FITC-dextran solution.
  - Add fresh medium to the basolateral (lower) chamber.
- **Incubation:** Incubate the plate at 37°C for a defined period (e.g., 1-4 hours).
- **Sample Collection:** After incubation, collect samples from the basolateral chamber.
- **Fluorescence Measurement:**
  - Transfer the collected samples to a black, opaque-bottom 96-well plate.
  - Measure the fluorescence intensity using a plate reader with an excitation wavelength of ~490 nm and an emission wavelength of ~520 nm.
- **Data Analysis:** The amount of FITC-dextran that has passed through the monolayer into the basolateral chamber is proportional to the permeability of the barrier. A standard curve can be generated to quantify the concentration of FITC-dextran.

## In Vivo Intestinal Permeability Assay (Mouse Model)

This protocol describes a common method for assessing intestinal barrier function in mice.<sup>[8][9]</sup>

#### Materials:

- **SC-46944** FITC-dextran
- Sterile PBS
- Oral gavage needles
- Blood collection supplies (e.g., heparinized capillary tubes)
- Microcentrifuge tubes
- Fluorescence plate reader

#### Procedure:

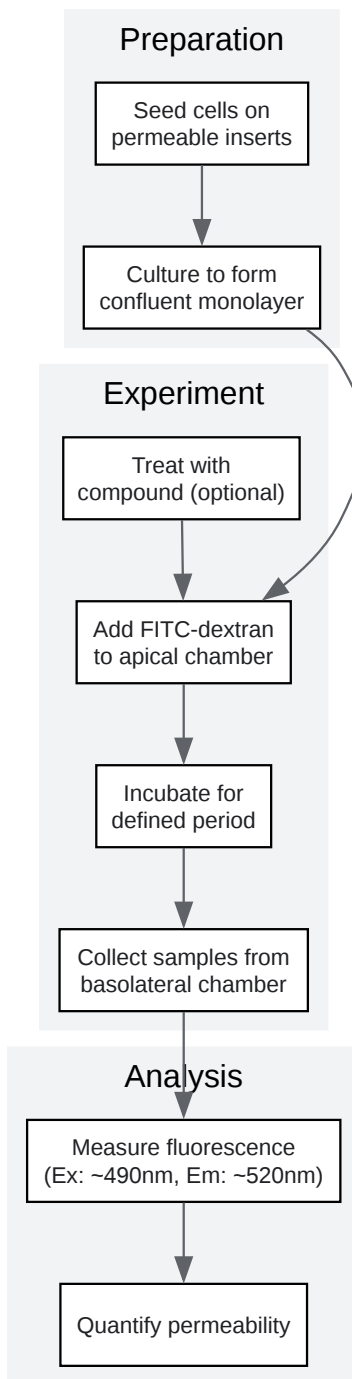
- Fasting: Fast mice for 4-6 hours before the assay, with free access to water.[\[8\]](#)[\[9\]](#)
- Baseline Blood Collection: Collect a baseline blood sample from each mouse (e.g., via tail vein).
- FITC-dextran Administration:
  - Prepare a solution of FITC-dextran in sterile PBS (e.g., 80 mg/mL).[\[8\]](#)
  - Administer the FITC-dextran solution to each mouse via oral gavage (e.g., 150  $\mu$ L per mouse).[\[8\]](#)
- Incubation Period: Allow the FITC-dextran to circulate for a specific period, typically 4 hours.[\[8\]](#)[\[9\]](#)
- Post-Gavage Blood Collection: After the incubation period, collect a final blood sample.
- Plasma Preparation:
  - Centrifuge the blood samples to separate the plasma.
  - Transfer the plasma to a new tube.

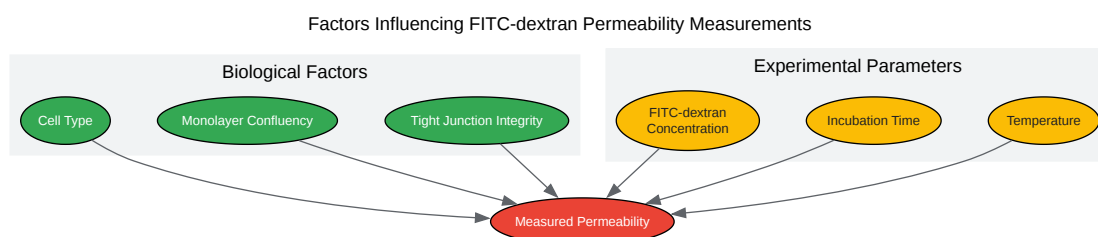
- Fluorescence Measurement:
  - Dilute the plasma samples in PBS.
  - Transfer the diluted samples to a black, opaque-bottom 96-well plate.
  - Measure the fluorescence intensity at an excitation of ~485 nm and an emission of ~530 nm.[\[8\]](#)
- Data Analysis: An increase in plasma fluorescence after gavage compared to the baseline indicates increased intestinal permeability. A standard curve of FITC-dextran in plasma can be used for quantification.

## Visualizations

### Experimental Workflow: In Vitro Permeability Assay

## Workflow for In Vitro Permeability Assay using FITC-dextran





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [Fluorescein isothiocyanate–dextran - FITC–Dextran \[sigmaaldrich.com\]](#)
- 2. [sigmaaldrich.com \[sigmaaldrich.com\]](#)
- 3. [Fluorescein isothiocyanate-dextran average mol wt 4,000, FITC:Glucose = 1:250 60842-46-8 \[sigmaaldrich.com\]](#)
- 4. [scientificlabs.co.uk \[scientificlabs.co.uk\]](#)
- 5. [bmglabtech.com \[bmglabtech.com\]](#)
- 6. [sigmaaldrich.com \[sigmaaldrich.com\]](#)
- 7. [Method: FITC-Dextran Trans-Epithelial Permeability Assay | Risk Assessment Portal | US EPA \[assessments.epa.gov\]](#)
- 8. [bowdish.ca \[bowdish.ca\]](#)

- [9. FITC Dextran Permeability Assay \[bio-protocol.org\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to SC-46944 FITC-dextran]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1681510/docs#an-in-depth-technical-guide-to-sc-46944-fitc-dextran\]](https://www.benchchem.com/product/b1681510/docs#an-in-depth-technical-guide-to-sc-46944-fitc-dextran)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)